

Essenzielle Sicherheits- und Logistikinformationen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Akt-IN-21

Cat. No.: B12384761

[Get Quote](#)

Aufgrund ihrer Wirkungsweise stellen potente Inhibitoren wie **Akt-IN-21** ein erhebliches Gesundheitsrisiko bei unsachgemäßer Handhabung dar. Geringste Wirkstoffmengen können bei Freisetzung über die Atemwege oder die Haut in den Körper gelangen. [1] Persönliche Schutzausrüstung (PSA):

- Augenschutz: Eine dicht schließende Schutzbrille ist unerlässlich.
- Handschutz: Tragen Sie zwei Paar geeignete Chemikalienschutzhandschuhe (z. B. aus Nitril). Die äußeren Handschuhe sind regelmäßig zu wechseln, insbesondere bei Kontamination.
- Körperschutz: Ein Laborkittel mit langen Ärmeln und geschlossenen Bündchen ist obligatorisch.
- Atemschutz: Beim Umgang mit der festen Substanz außerhalb eines Abzugs oder einer Sicherheitswerkbank ist das Tragen einer geeigneten Atemschutzmaske (z. B. FFP3) erforderlich, um die Inhalation von Partikeln zu verhindern.

Umgang:

- Alle Arbeitsschritte mit der reinen Substanz (Einwaage, Auflösen) müssen in einem dafür vorgesehenen Abzug oder einer Sicherheitswerkbank für Zytostatika durchgeführt werden.

- Erstellen Sie schriftliche Arbeitsanweisungen für den Umgang, die Anwendung und die Entsorgung. [\[3\]](#)

Datendarstellung

Die folgende Tabelle fasst typische physikalisch-chemische und sicherheitsrelevante Daten für potente Kinase-Inhibitoren zusammen. Die genauen Werte für **Akt-IN-21** entnehmen Sie bitte dem spezifischen SDB.

Eigenschaft	Daten / Spezifikation	Begründung / Relevanz
Aggregatzustand	Feststoff (Pulver)	Relevant für das Risiko der Aerosolbildung bei der Handhabung.
Lagerungstemperatur	Typischerweise $\leq -20^{\circ}\text{C}$	Gewährleistet die chemische Stabilität der Substanz.
Gefahrenklasse (typisch)	Zytotoxisch, CMR-Stoff	Erfordert höchste Schutzmaßnahmen und spezielle Entsorgungswege. [1] [2]
Abfallschlüssel (AS)	AS 180108*	Klassifizierung als gefährlicher Abfall, der einer besonderen Überwachung unterliegt. [1]
Transport-Klassifizierung	Gefahrgutklasse 6.1 (Giftige Stoffe)	Erfordert spezielle, bruch sichere und gekennzeichnete Behälter für den Transport. [1]

Protokoll zur sachgerechten Entsorgung

Die Entsorgung von **Akt-IN-21** und damit kontaminierten Materialien muss ausnahmslos als gefährlicher Abfall erfolgen. Eine Entsorgung über den Hausmüll oder das Abwasser ist strengstens verboten.

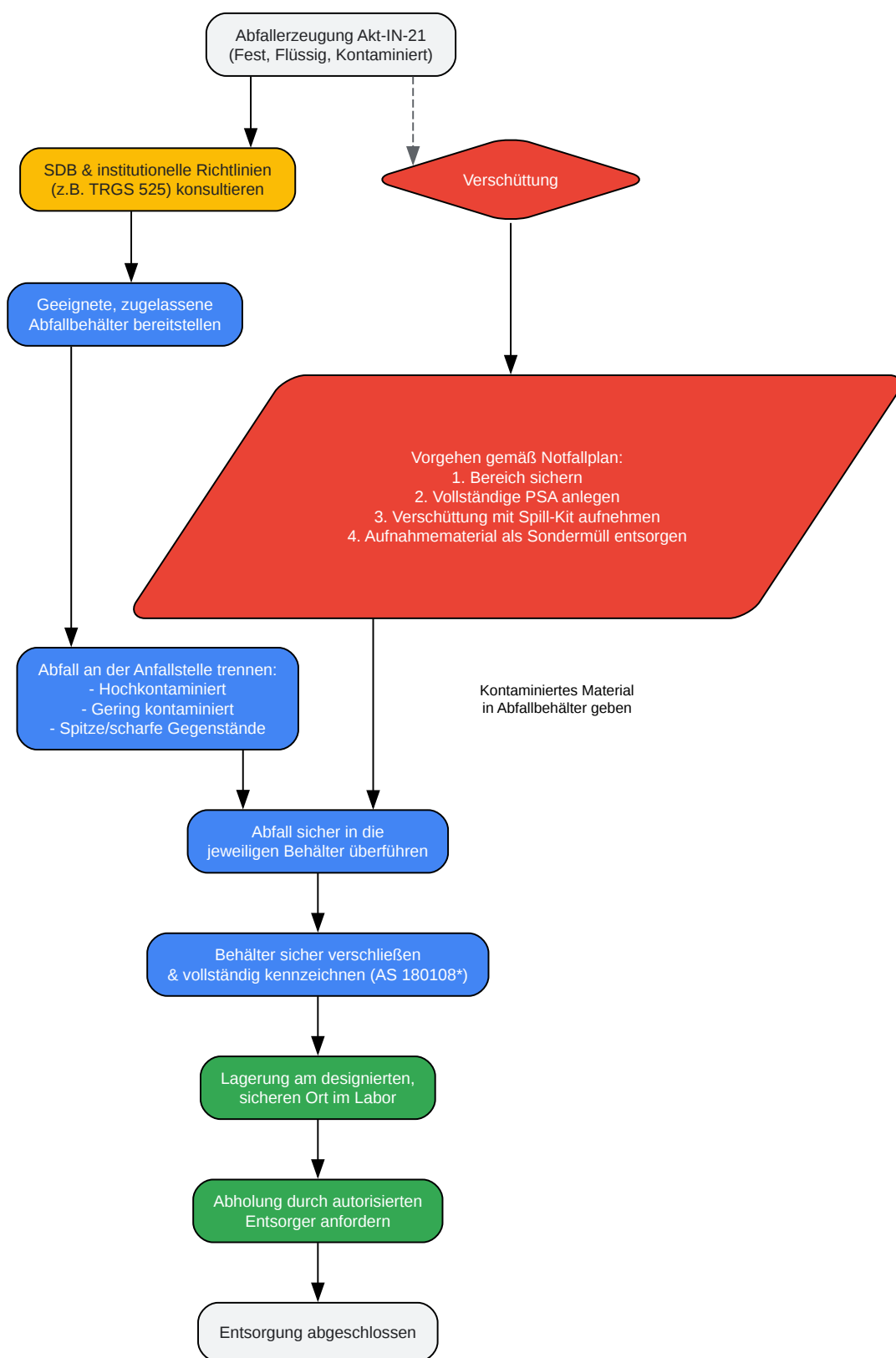
Schritt-für-Schritt-Anleitung zur Entsorgung:

- Abfalltrennung an der Anfallstelle: Trennen Sie die Abfälle sorgfältig nach Art.
 - Feste Abfälle: Reste der reinen Substanz, zerbrochene Tabletten oder stark kontaminierte Einwegartikel (z. B. Wiegeschiffchen) sind als hochkontaminierter Abfall zu behandeln. [1]
 - * Flüssige Abfälle: Nicht mehr benötigte Stammlösungen oder Verdünnungen in einem geeigneten, bruchsicheren und dicht verschließbaren Behälter für flüssige zytotoxische Abfälle sammeln.
 - Gering kontaminierte Materialien: Persönliche Schutzausrüstung (Handschuhe, Kittel), Tupfer, und anderes Material von der Sicherheitswerkbank in einem separaten, reißfesten und dichten Behälter sammeln. [1] * Scharfe/Spitze Gegenstände: Kontaminierte Kanülen, Spritzen oder Glaswaren müssen in einem durchstichsicheren Behälter (z. B. einer Sharps-Box) gesammelt werden.
- Verpackung und Kennzeichnung:
 - Verwenden Sie ausschließlich die von Ihrer Institution für zytotoxische/CMR-Abfälle zugelassenen Sammelbehälter. Diese sind in der Regel speziell gekennzeichnet.
 - Verschließen Sie die Behälter sicher, um ein Austreten von Inhalten während des Transports zu verhindern.
 - Kennzeichnen Sie jeden Behälter eindeutig mit dem Inhalt (z. B. "Zytotoxischer Abfall: **Akt-IN-21**"), der anfallenden Stelle (Labor, Arbeitsgruppe) und dem Datum. Bringen Sie das Gefahrgut-Label der Klasse 6.1 (Totenkopf) an. [1]
- Lagerung bis zur Abholung:
 - Lagern Sie die verschlossenen und gekennzeichneten Abfallbehälter an einem sicheren, dafür ausgewiesenen Ort in Ihrem Labor. Der Zugang für Unbefugte muss verhindert werden.
- Abholung und endgültige Entsorgung:
 - Beauftragen Sie die interne oder externe Abfallentsorgungseinrichtung Ihrer Institution mit der Abholung. Die endgültige Beseitigung erfolgt durch spezialisierte und zertifizierte Entsorgungsfachbetriebe, typischerweise durch Hochtemperaturverbrennung. [2][4]

Vorgehensweise bei Verschüttungen

- Sofortmaßnahmen: Alarmieren Sie umgehend alle Personen im Raum. Verlassen Sie den kontaminierten Bereich.
- Schutzausrüstung anlegen: Betreten Sie den Bereich erst wieder nach Anlegen der vollständigen persönlichen Schutzausrüstung (Schutzbrille, 2 Paar Handschuhe, Schutzkittel, FFP3-Maske).
- Verschüttung aufnehmen:
 - Flüssigkeiten: Decken Sie die Flüssigkeit mit einem geeigneten Absorptionsmittel (z. B. Chemizorb) ab.
 - Feststoffe: Bedecken Sie das Pulver vorsichtig mit feuchten Tüchern, um eine Staubaufwirbelung zu vermeiden.
- Reinigung und Desinfektion: Nehmen Sie das kontaminierte Material von außen nach innen auf und geben Sie es in den Behälter für zytotoxische Abfälle. Reinigen Sie die betroffene Fläche anschließend gründlich mit einem Tensidreiniger. [3]5. Dokumentation: Dokumentieren Sie den Vorfall gemäß den institutionellen Vorgaben. [3]Stellen Sie sicher, dass das Spill-Kit umgehend wieder aufgefüllt wird.

Diagramm des Entsorgungs-Workflows



[Click to download full resolution via product page](#)

Bildunterschrift: Workflow für die sichere Entsorgung von **Akt-IN-21** Abfällen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Zytostatische Arzneimittel entsorgen - Abfallmanager Medizin [abfallmanager-medizin.de]
- 2. Zytostatika sicher entsorgen // REMONDIS Medison [remondis-medison.de]
- 3. sozialministerium.gv.at [sozialministerium.gv.at]
- 4. EfbV - Verordnung über Entsorgungsfachbetriebe, technische Überwachungsorganisationen und Entsorgungsgemeinschaften [gesetze-im-internet.de]
- To cite this document: BenchChem. [Essenzielle Sicherheits- und Logistikinformationen]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12384761#akt-in-21-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com